

An In-depth Technical Guide to n-Propylammonium Iodide (CAS 14488-73-6)

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Compound of Interest

Compound Name: *ethyl 4-bromo-1,5-dimethyl-1H-pyrazole-3-carboxylate*

CAS No.: 5775-90-6

Cat. No.: B507999

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A Note on CAS Number: Initial searches for CAS number 14488-73-6 did not yield a specific, publicly documented chemical compound. However, extensive research on the closely related CAS number 14488-45-0 consistently identifies the compound as n-Propylammonium Iodide (PAI). It is highly probable that the requested CAS number contained a typographical error. This guide will focus on n-Propylammonium Iodide (PAI), CAS 14488-45-0.

Executive Summary

n-Propylammonium iodide (PAI) is an organic ammonium salt that has garnered significant attention in the field of materials science, particularly in the development of next-generation photovoltaic devices. Its primary application lies as a crucial additive or precursor in the fabrication of perovskite solar cells (PSCs). The incorporation of the n-propylammonium cation into the perovskite crystal lattice allows for the formation of two-dimensional (2D) or mixed-dimensional (2D-3D) perovskite structures. This structural modification is instrumental in enhancing the stability, efficiency, and overall performance of the resulting solar cells. This technical guide provides a comprehensive overview of the properties, synthesis, and

applications of n-propylammonium iodide, with a focus on its role in perovskite solar cell technology.

Chemical and Physical Properties

n-Propylammonium iodide is a white to off-white crystalline powder. A summary of its key chemical and physical properties is presented in the table below.

Property	Value
CAS Number	14488-45-0
Chemical Formula	C ₃ H ₁₀ IN
Molecular Weight	187.02 g/mol
Appearance	White to almost white powder/crystals
Melting Point	190 °C
Purity	Commercially available with >98% purity
Synonyms	PAI, Propanamine hydriodide, Propylammonium iodide

A comprehensive table of solubility in various organic solvents is not readily available in the reviewed literature. However, it is known to be soluble in common organic solvents used for perovskite precursor solutions such as dimethylformamide (DMF) and dimethyl sulfoxide (DMSO).

Synthesis and Experimental Protocols

Synthesis of n-Propylammonium Iodide

A detailed, step-by-step experimental protocol for the synthesis of n-propylammonium iodide is not extensively reported in the primary literature, as it is readily available from commercial suppliers. However, a general synthetic route can be inferred from standard organic chemistry principles.

Reaction Scheme:

General Procedure:

- n-Propylamine is dissolved in a suitable solvent, such as ethanol or diethyl ether.
- The solution is cooled in an ice bath.
- Hydriodic acid (HI) is added dropwise to the cooled solution with constant stirring.
- The resulting precipitate of n-propylammonium iodide is collected by filtration.
- The product is washed with a cold, non-polar solvent (e.g., diethyl ether) to remove any unreacted starting materials.
- The purified n-propylammonium iodide is then dried under vacuum.

This is a generalized procedure and may require optimization for specific laboratory conditions.

Experimental Protocol for Perovskite Solar Cell Fabrication using n-Propylammonium Iodide as an Additive

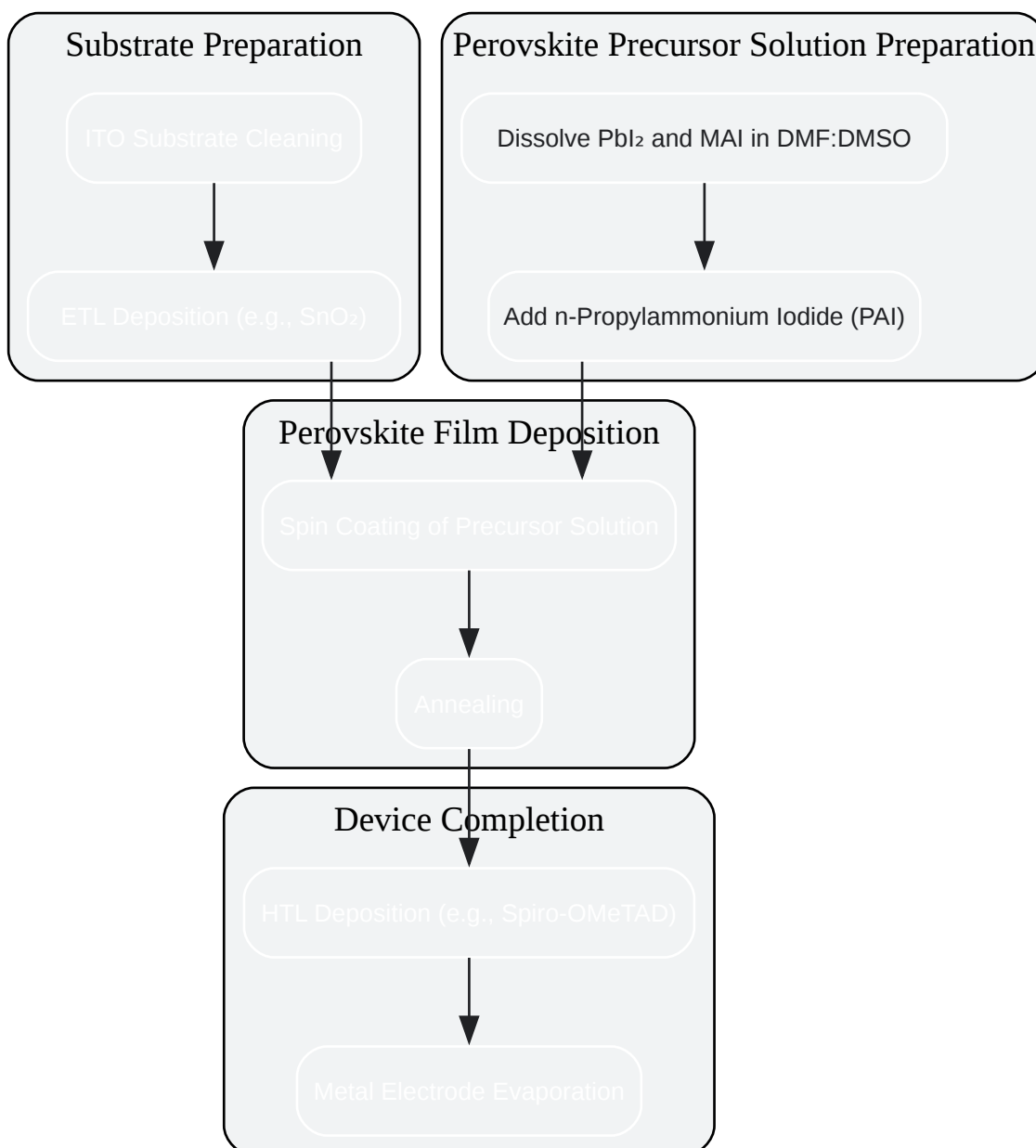
The following protocol is a representative example of how n-propylammonium iodide is used to fabricate 2D-3D hybrid perovskite solar cells, leading to enhanced performance and stability.

Materials:

- Lead iodide (PbI_2)
- Methylammonium iodide (MAI)
- n-Propylammonium iodide (PAI)
- Dimethylformamide (DMF)
- Dimethyl sulfoxide (DMSO)
- Indium tin oxide (ITO) coated glass substrates

- Electron transport layer (ETL) material (e.g., SnO₂)
- Hole transport layer (HTL) material (e.g., Spiro-OMeTAD)
- Metal electrode (e.g., Gold or Silver)

Experimental Workflow:



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Caption: Experimental workflow for the fabrication of a perovskite solar cell using n-propylammonium iodide.

Detailed Steps:

- Substrate Preparation:
 - ITO-coated glass substrates are sequentially cleaned by sonication in detergent, deionized water, acetone, and isopropanol.
 - An electron transport layer (ETL), such as a tin oxide (SnO_2) nanoparticle solution, is deposited onto the cleaned ITO substrate by spin coating and then annealed.
- Perovskite Precursor Solution Preparation:
 - A stock solution of the 3D perovskite precursor is prepared by dissolving lead iodide (PbI_2) and methylammonium iodide (MAI) in a mixed solvent system, typically dimethylformamide (DMF) and dimethyl sulfoxide (DMSO).
 - n-Propylammonium iodide (PAI) is then added to this precursor solution at a specific molar ratio to create the 2D-3D hybrid perovskite precursor. The concentration of PAI can be varied to optimize device performance.^{[1][2]}
- Perovskite Film Deposition:
 - The prepared precursor solution containing PAI is deposited onto the ETL-coated substrate using a one-step spin-coating method.
 - The substrate is spun at a specific speed (e.g., 4000 rpm) for a set duration (e.g., 30 seconds).
 - During the spin coating, an anti-solvent (e.g., chlorobenzene) may be dripped onto the substrate to induce rapid crystallization.
 - The film is then annealed on a hotplate at a specific temperature (e.g., 100-150 °C) for a defined time (e.g., 10-30 minutes) to promote crystal growth and remove residual solvent.
- Device Completion:

- A hole transport layer (HTL), such as Spiro-OMeTAD doped with additives, is deposited on top of the perovskite layer by spin coating.
- Finally, a metal back contact (e.g., gold or silver) is deposited by thermal evaporation to complete the solar cell device.

Core Applications and Mechanism of Action

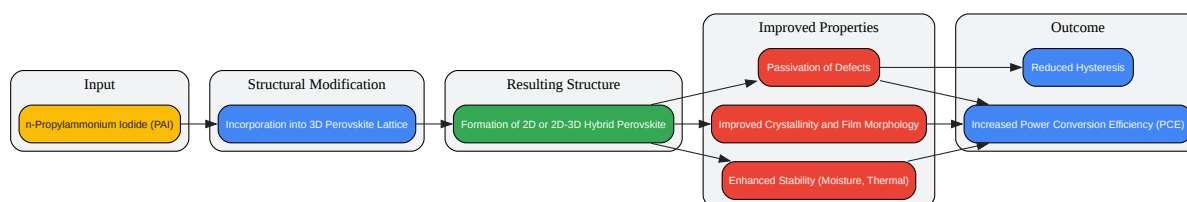
The primary and most well-documented use of n-propylammonium iodide is in the field of perovskite photovoltaics.

Role in Perovskite Solar Cells

The incorporation of the bulky n-propylammonium cation into the traditional 3D perovskite structure (typically $APbX_3$, where A is a small organic cation like methylammonium) leads to the formation of 2D layered perovskite structures or 2D-3D mixed-dimensional heterostructures.[3]

Mechanism of Action:

The larger size of the n-propylammonium cation disrupts the continuous three-dimensional network of corner-sharing lead-halide octahedra. This results in the formation of layers of these octahedra separated by the organic n-propylammonium cations.



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